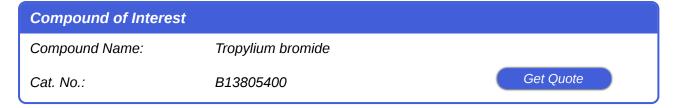


Chemical formula and molecular weight of tropylium bromide

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An In-depth Technical Guide to Tropylium Bromide

This guide provides essential chemical data for **tropylium bromide**, a key compound for researchers, scientists, and professionals in drug development.

Chemical Properties of Tropylium Bromide

Tropylium bromide is an organic salt containing the tropylium cation and a bromide anion. The tropylium cation is an aromatic, seven-membered carbon ring with the chemical formula $[C_7H_7]^+$.

Below is a summary of the key quantitative data for **tropylium bromide**:



Property	Value
Molecular Formula	C7H7Br[1][2][3]
Molecular Weight	171.04 g/mol [1] or 171.03 g/mol [2][3]
IUPAC Name	cyclohepta-1,3,5-triene;bromide[2]
CAS Number	5376-03-4[2]
Appearance	Yellow prisms
Solubility in Water	Freely soluble
Solubility in Ether	Practically insoluble
Melting Point	203°C

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